

Application Notes & Protocols for Quantitative SPECT Analysis with Cerium-139

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Compound of Interest

Compound Name: Cerium-139

CAS No.: 13982-30-4

Cat. No.: B14706780

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the use of **Cerium-139** (^{139}Ce) in quantitative Single Photon Emission Computed Tomography (SPECT). This document outlines the necessary steps for accurate quantification of ^{139}Ce distribution in preclinical and research settings, covering system calibration, phantom imaging, and data analysis workflows.

Introduction to Quantitative SPECT with Cerium-139

Cerium-139 is a radionuclide with promising characteristics for quantitative SPECT imaging. Its long half-life of 137.64 days simplifies logistics for extended studies and allows for its use as a reliable calibration source.[1] The principal gamma emission at 165.86 keV is well-suited for standard gamma cameras.[2]

Quantitative SPECT (qSPECT) aims to determine the absolute concentration of a radionuclide in a specific volume of interest (VOI), which is crucial for applications such as:

- Pharmacokinetics: Measuring the uptake, distribution, and elimination of ^{139}Ce -labeled compounds.
- Receptor Occupancy Studies: Quantifying the binding of a radiolabeled ligand to its target.
- Dosimetry: Calculating the absorbed radiation dose in different organs or tissues.

Achieving accurate quantification requires meticulous attention to system calibration, data acquisition parameters, and image reconstruction techniques that correct for physical degrading factors like photon attenuation and scatter.

Key Characteristics of Cerium-139

A summary of the relevant physical properties of **Cerium-139** is provided in the table below.

Property	Value
Half-life	137.641 days[1][2]
Primary Gamma Ray Energy	165.86 keV[2]
Gamma Ray Yield	80%[2]
Decay Mode	Electron Capture (100%)[2]

Experimental Protocols

Objective: To determine the calibration factor (CF), also known as sensitivity, that converts reconstructed counts per second (cps) to activity concentration (e.g., Bq/mL). This factor is specific to the gamma camera, collimator, and acquisition/reconstruction parameters.

Materials:

- SPECT/CT scanner
- Calibrated ^{139}Ce point source or a uniformly filled cylindrical phantom with a known activity concentration.
- Radionuclide dose calibrator traceable to a national standard.

Procedure:

- Activity Measurement:
 - Accurately measure the activity of the ^{139}Ce solution using a calibrated dose calibrator before filling the phantom.
 - If using a commercial point source, ensure its calibration is current.
- Phantom Preparation (if applicable):
 - Fill a cylindrical phantom (e.g., 20 cm diameter) with a uniform solution of ^{139}Ce in water.
 - Ensure thorough mixing to achieve a homogeneous activity distribution.
- SPECT/CT Acquisition:
 - Energy Window: Set a primary energy window centered at 166 keV. A 15-20% window width (e.g., 154-178 keV) is a common starting point.
 - Collimator: Use a Low-Energy High-Resolution (LEHR) or a Medium-Energy (ME) collimator, depending on system specifications for this energy range.
 - Acquisition Parameters:
 - Matrix: 128x128
 - Projections: 120 projections over 360°
 - Time per projection: 20-30 seconds
 - CT Acquisition: Perform a low-dose CT scan for attenuation correction.
- Image Reconstruction:
 - Reconstruct the SPECT data using an iterative algorithm (e.g., OSEM) with corrections for:
 - Attenuation (using the CT-derived attenuation map)

- Scatter (e.g., using the Triple Energy Window method)
- Collimator-detector response (resolution recovery)
- Data Analysis:
 - Draw a large Volume of Interest (VOI) in the central region of the reconstructed uniform phantom image, avoiding the edges to minimize partial volume effects.
 - Determine the mean counts per voxel within the VOI.
 - Convert the mean voxel count to counts per second per milliliter (cps/mL).
 - Calculate the Calibration Factor (CF) using the following formula:

$$\text{CF (cps/mL per Bq/mL)} = \text{Mean counts in VOI (cps/mL)} / \text{Known activity concentration (Bq/mL)}$$

Data Presentation:

Calibration Parameter	Value
Radionuclide	¹³⁹ Ce
Energy Peak	166 keV
Energy Window	e.g., 154-178 keV (20%)
Collimator	e.g., LEHR
Reconstruction Algorithm	e.g., OSEM 3D (10 subsets, 8 iterations)
Corrections Applied	Attenuation, Scatter, Resolution Recovery
Calibration Factor (CF)	[Calculated Value] cps/mL per Bq/mL

Objective: To assess the accuracy of SPECT quantification using a phantom with objects of various sizes and known activity concentrations, simulating a scenario with heterogeneous uptake.

Materials:

- SPECT/CT scanner
- NEMA IEC Body Phantom or similar phantom with fillable spheres.
- ^{139}Ce solution.
- Radionuclide dose calibrator.

Procedure:

- Phantom Preparation:
 - Prepare two ^{139}Ce solutions: one for the background compartment and one for the "hot" spheres.
 - Measure the activity concentration of each solution accurately.
 - Fill the phantom's main compartment and the spheres with the respective solutions. A typical sphere-to-background activity concentration ratio is 4:1 or higher.
- SPECT/CT Acquisition:
 - Use the same acquisition and reconstruction parameters as established during the calibration protocol (Protocol 3.1).
- Image Reconstruction:
 - Reconstruct the data using the same fully corrected protocol.
- Data Analysis:
 - Recovery Coefficient (RC):
 - For each sphere, draw a VOI corresponding to its known physical volume.
 - Measure the mean activity concentration within each VOI from the reconstructed SPECT image.
 - Calculate the Recovery Coefficient for each sphere:

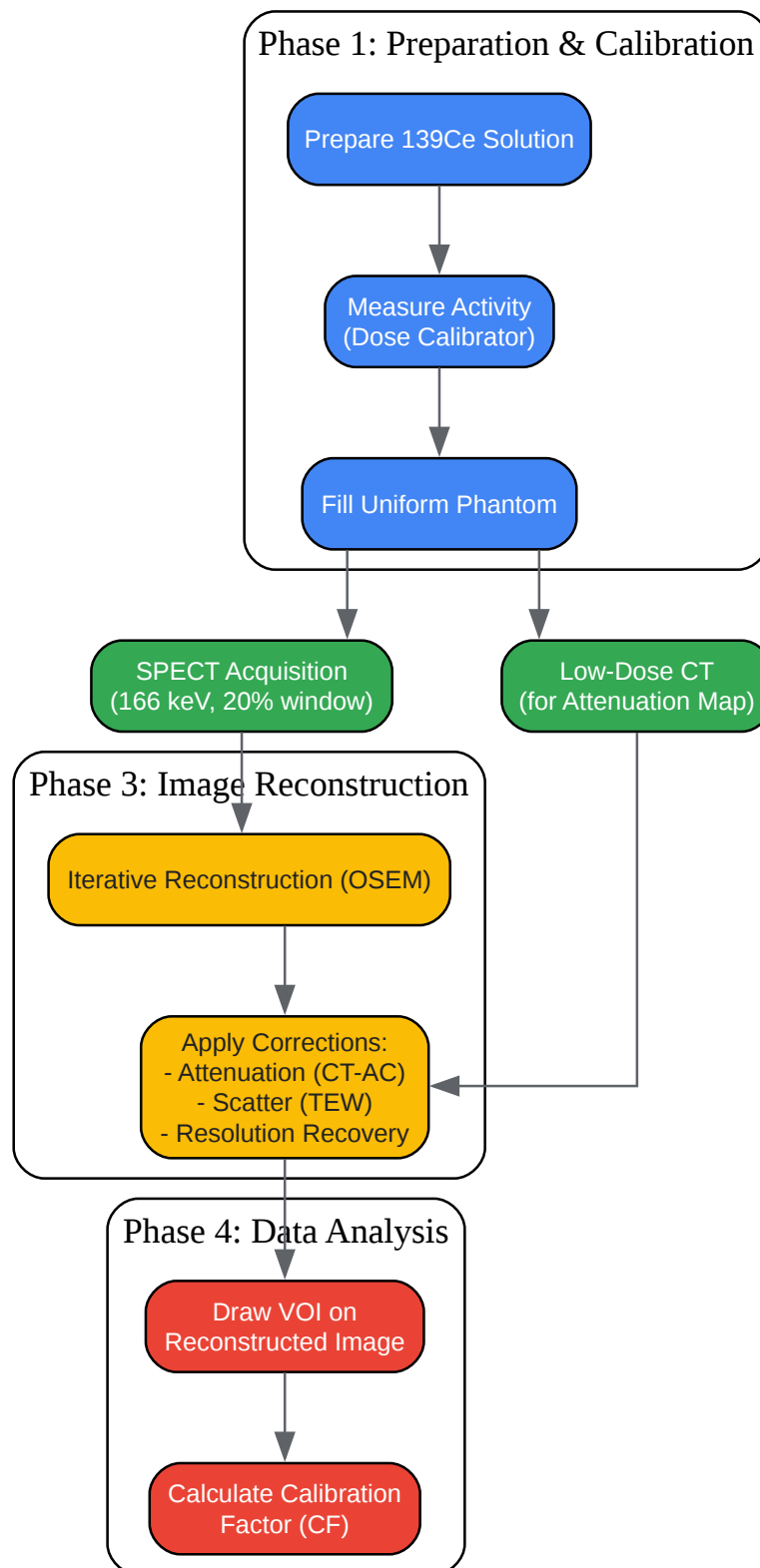
$RC = \text{Measured Activity Concentration} / \text{True Activity Concentration}$

- Contrast-to-Noise Ratio (CNR):
 - Calculate the contrast and noise to assess image quality.

Data Presentation:

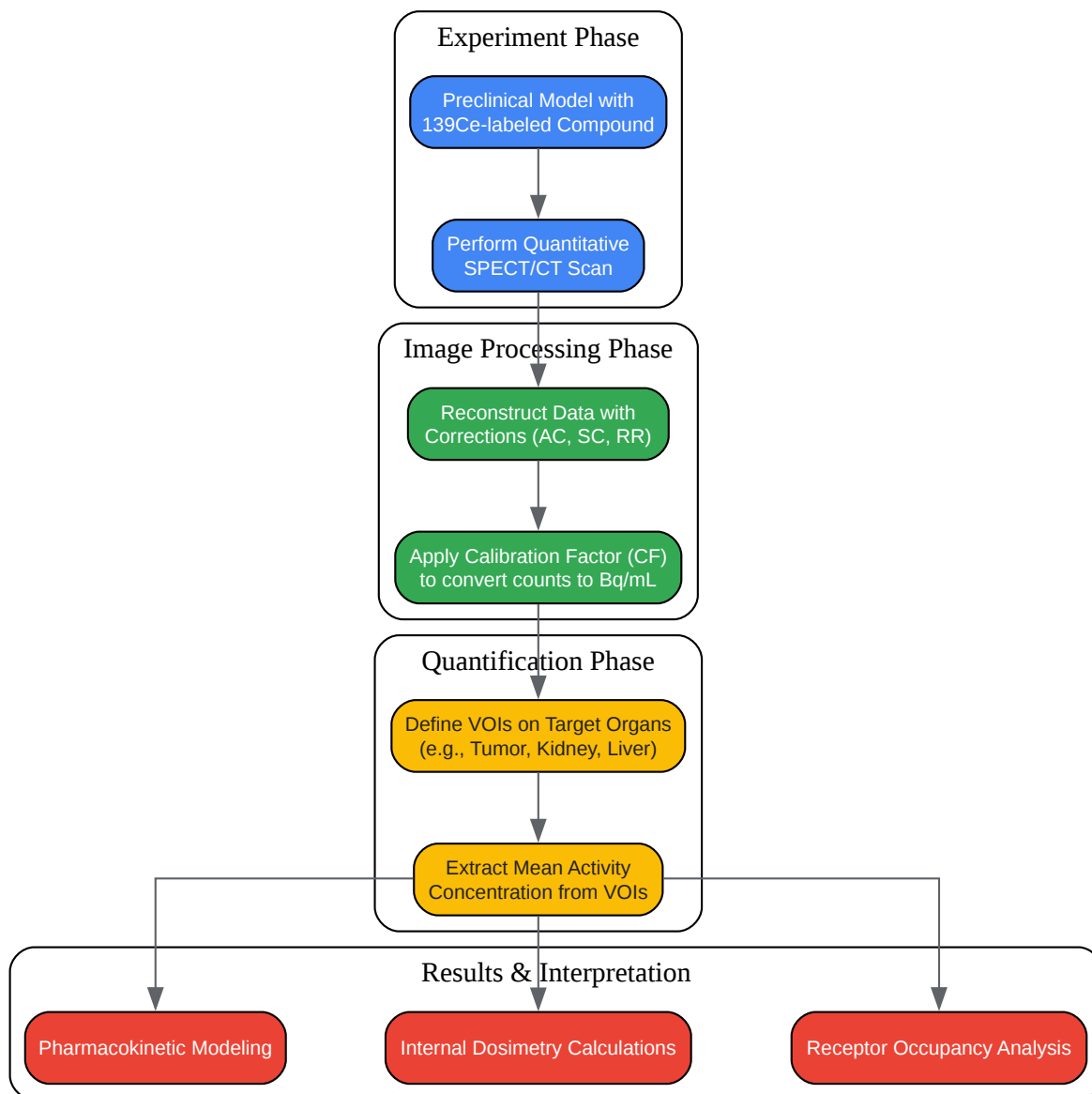
Sphere Diameter (mm)	True Activity (Bq/mL)	Measured Activity (Bq/mL)	Recovery Coefficient (RC)
10	[Value]	[Value]	[Value]
13	[Value]	[Value]	[Value]
17	[Value]	[Value]	[Value]
22	[Value]	[Value]	[Value]
28	[Value]	[Value]	[Value]
37	[Value]	[Value]	[Value]

Visualizations



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Caption: Workflow for SPECT System Calibration with **Cerium-139**.



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Caption: General Workflow for In-Vivo Quantitative SPECT with **Cerium-139**.

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References

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- [2. CERIUM-139 \[cyclotronzao.ru\]](https://www.cyclotronzao.ru)
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